

EPA Method 1633: An Application Note for PFTeDA Analysis

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Compound Focus: Perfluorotetradecanoic acid

CAS No.: 376-06-7

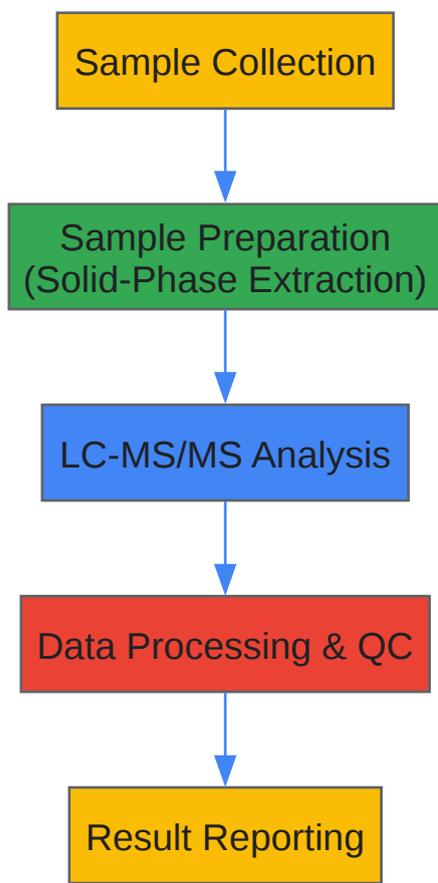
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1. Introduction Per- and polyfluoroalkyl substances (PFAS) are synthetic chemicals known for their persistence in the environment. **Perfluorotetradecanoic acid (PFTeDA)** is one such long-chain PFAS compound. **EPA Method 1633** is a comprehensive procedure developed by the U.S. Environmental Protection Agency for testing up to 40 PFAS compounds in non-potable water, soil, biosolids, sediment, and tissue samples [1] [2]. This application note details the use of this method for the specific analysis of PFTeDA.

2. Methodology Overview The analysis is performed using **liquid chromatography-tandem mass spectrometry (LC-MS/MS)**. Target compounds are isolated from the sample matrix through solid-phase extraction (SPE) and quantified with respect to isotopically labeled internal standards to ensure accuracy [2].

The workflow for this method is summarized in the following diagram:



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3. Detailed Experimental Protocol

3.1. Sampling Guidelines Proper sampling is critical to avoid contamination and ensure representative results. The table below outlines the sampling requirements based on the sample matrix [2].

Matrix	Container	Minimum Sample Amount	Preservation & Storage
Aqueous (Water)	125 mL HDPE (no PTFE liner) [3]	500 mL (nominal) [2]	Ship to lab at $\leq 6^{\circ}\text{C}$ within 48 hours of sampling [3]
Soil, Sediment, Biosolids	Wide-mouth HDPE jar [2]	Do not fill beyond 3/4 full [2]	Hold PFOA/PFOS for ≤ 90 days [3]
Tissue (Fish)	Wrapped in aluminum foil or food-grade polyethylene tubing	Follow field sampling protocols	Frozen until analysis [4]

Matrix	Container	Minimum Sample Amount	Preservation & Storage
	[2]	[2]	

3.2. Sample Preparation: Solid-Phase Extraction (SPE) This section describes the SPE procedure for aqueous samples, which can be automated to increase throughput [4].

- **Materials & Reagents:**
 - **SPE Cartridge:** Oasis WAX/GCB bilayer dual-phase cartridge (Weak Anion Exchange/Graphitized Carbon Black) [4].
 - **Internal Standards:** Spiked with extracted internal standards (EIS) prior to extraction. A list of the 40 target PFAS, including PFTeDA, is provided in Table 2 [4] [2].
 - **Solvents:** High-purity solvents and reagents as specified in EPA 1633.
- **Procedure:**
 - **Sample Pre-treatment:** For complex matrices like influent wastewater with high suspended solids, use inline filters or pack glass wool into the SPE cartridge to prevent clogging [4].
 - **SPE Extraction:**
 - Condition the WAX/GCB cartridge with specified solvents.
 - Load the sample (e.g., 500 mL, 250 mL, or 50 mL).
 - Wash the cartridge to remove interferences.
 - Elute the target PFAS analytes into a collection tube.
 - **Concentration & Reconstitution:** Evaporate the eluent to near dryness under a gentle stream of nitrogen and reconstitute in a suitable solvent for LC-MS/MS analysis [4].
 - **Add Non-extracted Internal Standard (NIS):** Spike the final extract with NIS after extraction [4].

3.3. Instrumental Analysis: LC-MS/MS Conditions The following table summarizes the typical LC-MS/MS operating conditions as adapted from the method and supporting literature [4].

Parameter	Specification
LC System	ACQUITY Premier System with Binary Solvent Manager [4]
Analytical Column	ACQUITY Premier BEH C18 Column, 2.1 x 50 mm, 1.7 µm [4]

Parameter	Specification
Column Temperature	35 °C [4]
Mobile Phase A	2 mM Ammonium Acetate in Water [4]
Mobile Phase B	2 mM Ammonium Acetate in Acetonitrile [4]
Injection Volume	2-10 µL (adjustable based on sample volume) [4]
Flow Rate	0.3 mL/min [4]
MS System	Xevo TQ Absolute Mass Spectrometer [4]
Ionization Mode	Electrospray Ionization (ESI), negative mode [2]
Data Acquisition	Multiple Reaction Monitoring (MRM) [2]

4. Data Analysis & Quality Control The method includes strict quality control measures. Quantification is performed by comparing the analyte response to the response of the corresponding isotopically labeled internal standard [2]. Key QC samples include:

- **Method Blanks:** To monitor for contamination.
- **Laboratory Control Samples (LCS):** To assess accuracy.
- **Matrix Spikes:** To evaluate matrix effects.
- **Duplicate Samples:** To monitor precision.

5. Regulatory Context & State-Level Limits While there are no federal regulations for PFAS in biosolids in the USA as of late 2025, several states have enacted their own limits. The EPA's January 2025 draft risk assessment indicates health risks from even low concentrations (e.g., 1 µg/kg) of PFOS and PFOA in land-applied biosolids, which may lead to stricter future regulations [3]. The following table summarizes selected state-level action limits for key PFAS in biosolids.

State	Regulatory Status for PFAS in Biosolids
Michigan	Trigger Limit: 20 µg/kg (PFOS/PFOA). Action: Notify landowner. Ceiling Limit: 100 µg/kg (PFOS/PFOA). Action: Land application not permitted [3].

State	Regulatory Status for PFAS in Biosolids
Minnesota	Action Limit 1: >20 µg/kg (PFOS/PFOA). Action: Report to landowner, encourage source reduction. Action Limit 2: >50 µg/kg. Action: Initiate mitigation, reduce application rates. Ceiling Limit: >125 µg/kg. Action: Land application not permitted [3].
Wisconsin	Sum of PFOA+PFOS: >150 µg/kg = Land application not allowed; 50-150 µg/kg = Reduce application rates, additional sampling; 20-50 µg/kg = Additional sampling and reduction efforts [3].
Maine	Direct land application and/or sale of biosolids is not permitted [3].

6. Recent Advances & Practical Considerations

- **Reduced Sample Volume:** Recent studies demonstrate that reducing the sample volume from 500 mL to 50 mL for aqueous samples can halve the sample preparation time (to ~1 hour per batch) while still meeting all recovery requirements and achieving lower Method Detection Limits (MDLs) for most compounds, thanks to modern sensitive mass spectrometers [4].
- **Biosolids Analysis:** For solid matrices like biosolids, **percent solids determination** is required to report results in dry weight concentrations (µg/kg), as mandated by most regulations [3]. EPA Method 1633 contains specific extraction protocols for this matrix [3] [1].

Conclusion

EPA Method 1633 provides a robust, standardized framework for the sensitive and reliable detection of PFTeDA across various environmental matrices. The method's flexibility allows for optimization, such as reducing sample volume to increase laboratory efficiency. As regulatory landscapes continue to evolve, this method is poised to be the cornerstone for PFAS compliance monitoring and environmental risk assessment.

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